Overcoming Boc-D-Orn(Z)-OH solubility challenges

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Compound of Interest

Compound Name:	*Boc-D-Orn(Z)-OH*
CAS No.:	*16937-92-1*
Cat. No.:	*B558472*

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Technical Support Center: Boc-D-Orn(Z)-OH

Case ID: SOL-ORN-001

Topic: Overcoming Solubility & Coupling Challenges with **Boc-D-Orn(Z)-OH**[1][2]

Executive Summary: The Molecule & The Challenge

Compound: **Boc-D-Orn(Z)-OH** (N-alpha-t-Butoxycarbonyl-N-delta-benzyloxycarbonyl-D-ornithine) CAS: 16937-92-1 Molecular Weight: 366.41 g/mol [1][2][3]

The Core Issue: **Boc-D-Orn(Z)-OH** presents a "double-hydrophobic" challenge.[1][2] It carries two bulky, lipophilic protecting groups: the Boc group on the

-amine and the Z (Cbz) group on the

-amine. While these groups provide excellent orthogonality in Boc-SPPS (Solid Phase Peptide Synthesis), they significantly reduce aqueous solubility and increase the propensity for

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hydrophobic aggregation during peptide assembly.[1] This guide addresses the resulting gelation, incomplete coupling, and purification difficulties.[4]

Solubility & Preparation Guide

Solvent Selection Matrix

Why it matters: The Z-group (benzyloxycarbonyl) adds an aromatic ring that increases

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stacking potential, making this derivative less soluble than standard aliphatic Boc-amino acids.[1][2]

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Solvent	Rating	Usage Context	Technical Note
DMF (Dimethylformamide)	Excellent	Primary solvent for SPPS coupling.[1][2]	Recommended concentration: 0.1M – 0.3M. Ensure DMF is amine-free (fresh).[1][2]
NMP (N-Methyl-2-pyrrolidone)	Superior	Difficult sequences / Aggregation prone.[1][2]	Higher dipole moment than DMF; better at disrupting -sheet aggregation.[1][2]
DCM (Dichloromethane)	Good	Solubility aid; swelling.[1][2]	Good for dissolving the AA, but poor for activating salts (HBTU/HATU). Use as a co-solvent (e.g., 1:1 DCM/DMF).[1][2]
Water / Aqueous Buffers	Fail	DO NOT USE.	The molecule is practically insoluble.[2] Immediate precipitation will occur.[1][2]
DMSO (Dimethyl Sulfoxide)	Caution	Emergency solubilizer.[1][2]	Use only if necessary (max 10% v/v).[1][2] Oxidizing nature can damage Met/Cys residues if present in the peptide.[2]

Standard Dissolution Protocol (0.2 M Stock)

Use this protocol to ensure a homogenous solution prior to activation.[1]

- Weighing: Weigh the required amount of **Boc-D-Orn(Z)-OH** into a dry glass vial.

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- Primary Solvation: Add 80% of the calculated volume of DMF (or NMP).[2]
- Vortexing: Vortex vigorously for 30–60 seconds.
  - Checkpoint: The solution should be clear. If cloudy, proceed to Step 4.
- Sonication (Optional): If particles persist, sonicate at room temperature for 2 minutes.
  - Warning: Do not heat above 40°C to prevent Boc thermal degradation.[1][2]
- Activation Preparation: Only after the solution is clear, add the coupling reagent (e.g., HBTU/HOBt) and base (DIPEA).
  - Note: Adding DIPEA to a suspension can sometimes force dissolution, but it risks racemization if the activation is slow. Always dissolve before activation.[1][2]

Troubleshooting Coupling & Aggregation

The Aggregation Mechanism

During synthesis, the hydrophobic side chain of Orn(Z) can promote intermolecular hydrophobic interactions and hydrogen bonding, leading to "gelation" of the resin-bound peptide. This results in incomplete coupling (deletion sequences).[1][2]

Workflow: Handling Difficult Couplings

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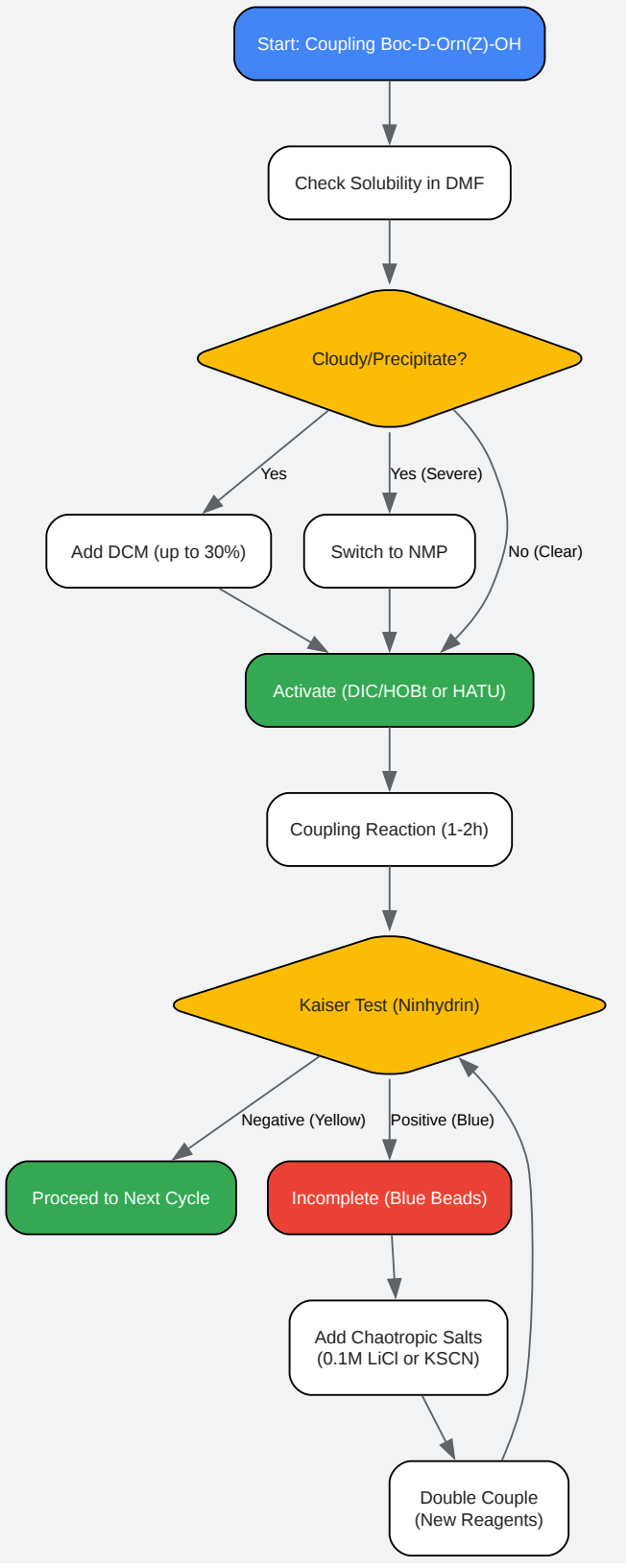

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Figure 1: Decision tree for optimizing the coupling efficiency of hydrophobic Ornithine derivatives.

Advanced Troubleshooting Tactics

If standard coupling fails (positive Kaiser test):

- The "Magic" Wash: Wash the resin with DCM before adding the DMF-based coupling mixture.[2] DCM swells polystyrene resins better than DMF, exposing difficult reaction sites.[2]
- Chaotropic Salts: Add 0.1 M LiCl (Lithium Chloride) or KSCN (Potassium Thiocyanate) to the coupling mixture.[1][2]
  - Mechanism:[5][6][7] These salts disrupt the hydrogen bond networks (beta-sheets) that cause aggregation, "relaxing" the peptide chain for better accessibility.
- Use HATU/HOAt: Switch from DIC/HOBt to HATU/HOAt. The pyridinium nitrogen in HOAt provides a "neighboring group effect" that accelerates coupling sterically hindered or aggregated amines.[2]

Purification & Analysis (HPLC)

Chromatographic Behavior

Boc-D-Orn(Z)-OH and its peptide products are highly hydrophobic.[1][2]

- Retention Time: Expect late elution on C18 columns.
- Peak Shape: Tailing may occur due to the basicity of the Ornithine side chain if the Z-group is compromised, though the Z-group usually masks this.

Recommended HPLC Method

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Parameter	Setting	Reason
Column	C18 or C4 (Wide Pore 300Å)	C4 is preferred for very hydrophobic peptides to prevent irreversible binding.[1][2]
Mobile Phase A	Water + 0.1% TFA	TFA suppresses silanol interactions.[1][2]
Mobile Phase B	Acetonitrile + 0.1% TFA	Standard organic modifier.[1][2]
Gradient	Start higher (e.g., 20% B)	Prevent precipitation at the head of the column.
Temperature	50°C - 60°C	CRITICAL. Heating the column reduces hydrophobic interaction strength and sharpens peaks significantly.[2]

Frequently Asked Questions (FAQs)

Q1: Can I use water to dissolve **Boc-D-Orn(Z)-OH** if I adjust the pH? A: No. Unlike free Ornithine, the Z-protection on the side chain and Boc on the alpha-amine remove the ionizable groups that usually confer water solubility. pH adjustment will likely lead to hydrolysis of the protecting groups before dissolution occurs.[2] Stick to organic solvents (DMF, NMP).[1][2]

Q2: I see a gelatinous precipitate after adding the amino acid to the resin. What is this? A: This is likely peptide aggregation (gelation).[1][2] The hydrophobic Z-groups are stacking.[1][2]

- Fix: Drain the vessel.[2] Wash extensively with DCM (to swell) followed by DMF.[1][2] Re-dissolve the amino acid in NMP (instead of DMF) and add 0.1M LiCl. Perform the coupling at 45°C if possible.

Q3: Is the "D" configuration less soluble than the "L" isomer? A: Chemically and physically, enantiomers (D vs L) have identical solubility in achiral solvents. If you notice a difference, check the purity or salt form (e.g., free acid vs. DCHA salt). Impurities in D-amino acids (often harder to source high purity) can affect dissolution rates.[1][2]

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Q4: How do I remove the Z-group after synthesis? A: In Boc chemistry, the Z group is stable to TFA (used to remove Boc). It is typically removed at the very end using HF (Hydrogen Fluoride) or TFMSA (Trifluoromethanesulfonic acid).[1]

- Alternative: If you need to remove it before cleavage from the resin (rare), you would need catalytic hydrogenolysis, which is difficult on solid phase.

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